

Molecular weight and formula of Ethyl 1H-indazole-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 1H-indazole-5-carboxylate

Cat. No.: B066153

[Get Quote](#)

An In-depth Technical Guide to Ethyl 1H-indazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 1H-indazole-5-carboxylate is a heterocyclic organic compound belonging to the indazole class. The indazole scaffold is a prominent privileged structure in medicinal chemistry, recognized for its presence in a variety of biologically active compounds.^{[1][2]} This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **Ethyl 1H-indazole-5-carboxylate**, tailored for professionals in research and drug development. The compound serves as a key intermediate in the synthesis of more complex molecules with potential therapeutic applications, particularly in the fields of oncology and anti-inflammatory drug discovery.^{[3][4]}

Core Data Presentation

The fundamental physicochemical properties of **Ethyl 1H-indazole-5-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂
Molecular Weight	190.20 g/mol
CAS Number	192944-51-7
Appearance	White to yellow or light brown solid/powder
Melting Point	122-124 °C
Boiling Point	353.9 °C at 760 mmHg
Solubility	Soluble in organic solvents such as ethanol, methanol, and dichloromethane.

Experimental Protocols

A reliable method for the synthesis of **Ethyl 1H-indazole-5-carboxylate** involves the deacetylation of its N-acetylated precursor. The following protocol is adapted from established literature.

Synthesis of **Ethyl 1H-indazole-5-carboxylate** from Ethyl 1-acetyl-1H-indazole-5-carboxylate

- Materials:
 - Ethyl 1-acetyl-1H-indazole-5-carboxylate (starting material)
 - Concentrated Hydrochloric Acid (HCl)
 - Water (H₂O)
 - Ethanol (EtOH)
 - 25% Ammonia solution (NH₃)
 - Chloroform (CHCl₃)
 - Hexane

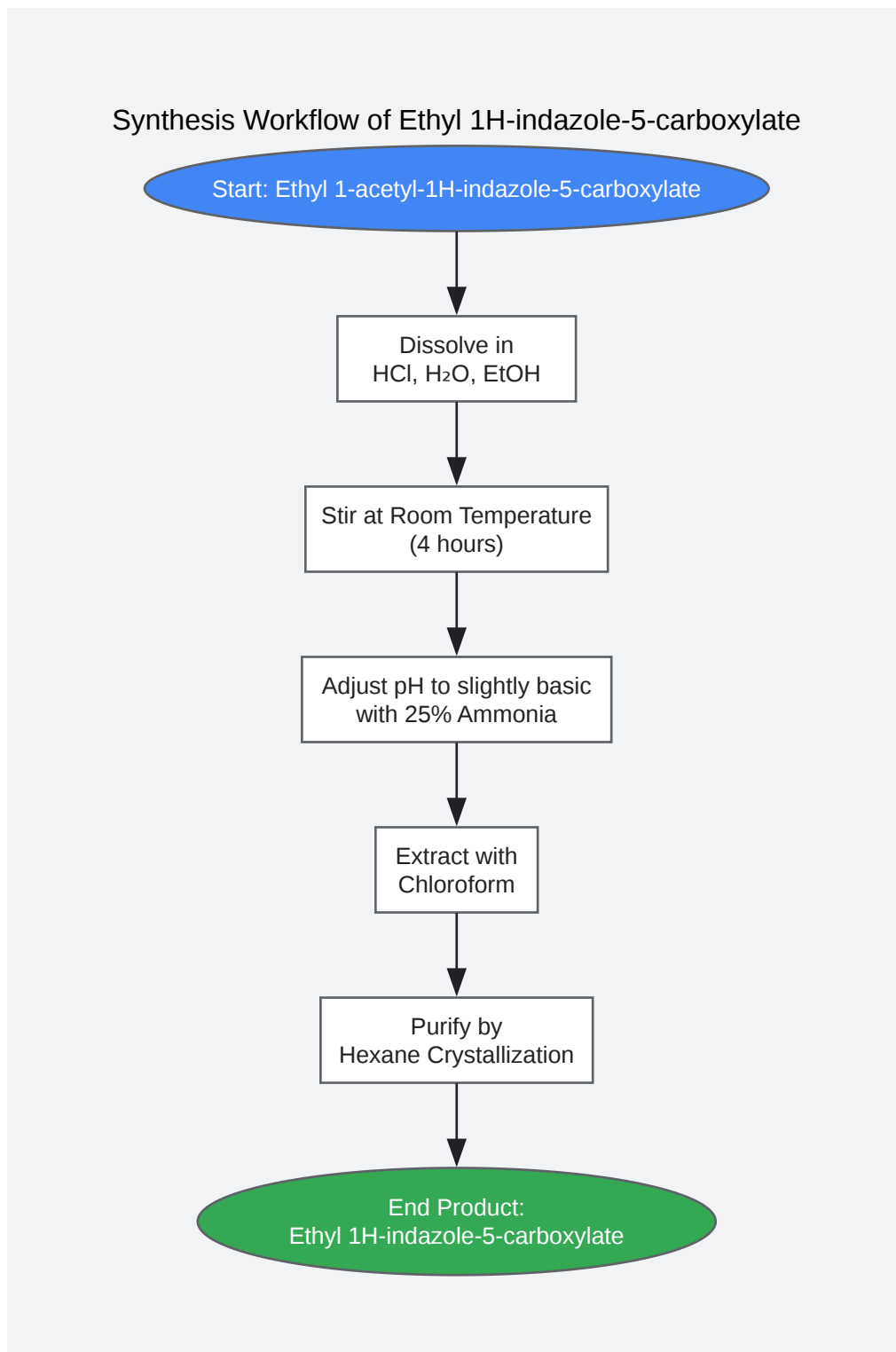
- Procedure:
 - Dissolve the starting material, Ethyl 1-acetyl-1H-indazole-5-carboxylate, in a mixed solvent system composed of 15 mL of concentrated hydrochloric acid, 15 mL of water, and 30 mL of ethanol.
 - Stir the resulting solution at room temperature for 4 hours.
 - Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC).
 - Upon completion of the reaction, carefully adjust the pH of the mixture to a slightly basic level using a 25% ammonia solution.
 - Extract the product from the aqueous mixture using chloroform.
 - Combine the organic phases and purify the crude product by crystallization from hexane.
 - Collect the resulting crystals by filtration and dry them thoroughly to yield Ethyl 5-indazolecarboxylate as a light brown powder.

Potential Biological Signaling Pathways

While specific studies detailing the signaling pathways directly modulated by **Ethyl 1H-indazole-5-carboxylate** are limited, the broader class of indazole derivatives has been extensively studied, revealing significant interactions with key biological targets. Indazoles are known to exhibit anti-inflammatory and anti-cancer properties by inhibiting various protein kinases and inflammatory mediators.

The anti-inflammatory effects of simple indazole derivatives have been attributed to the inhibition of cyclooxygenase-2 (COX-2) and the suppression of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-1 beta (IL-1 β).^[5] In the context of oncology, numerous indazole-containing compounds have been developed as potent inhibitors of receptor tyrosine kinases that are crucial for tumor angiogenesis and cell proliferation, including Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) and Epidermal Growth Factor Receptor (EGFR).^{[6][7]}

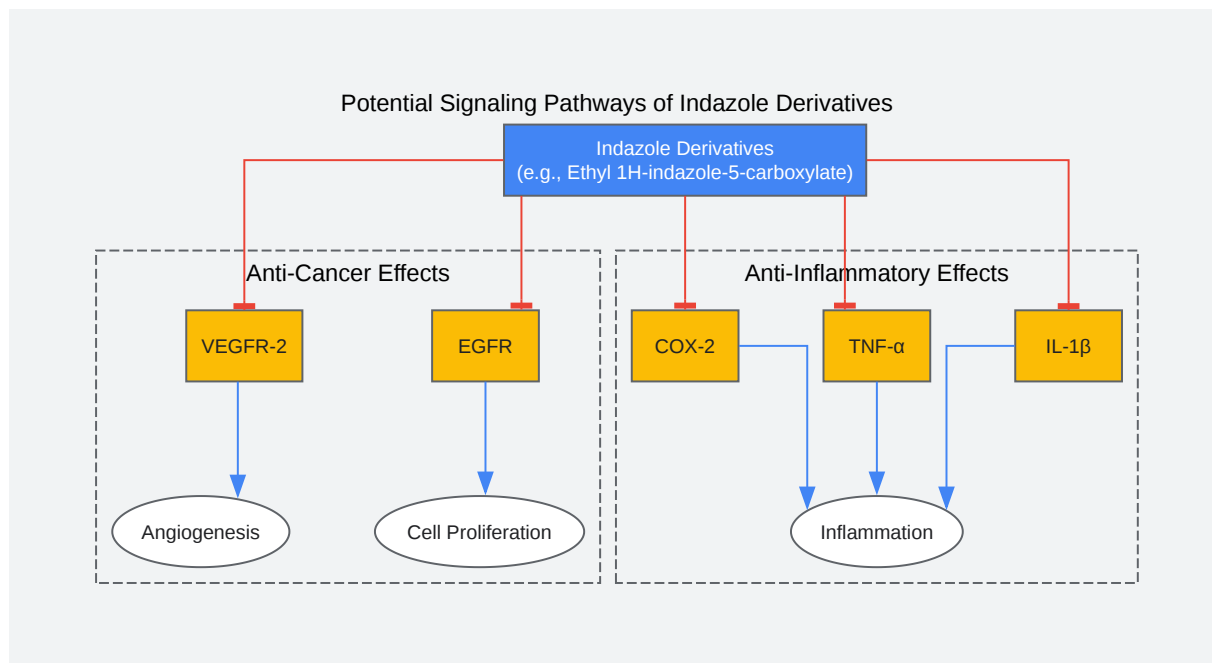
The diagram below illustrates a generalized workflow for the synthesis of **Ethyl 1H-indazole-5-carboxylate**.



[Click to download full resolution via product page](#)

Caption: Synthesis Workflow of **Ethyl 1H-indazole-5-carboxylate**.

The following diagram illustrates the potential signaling pathways targeted by indazole derivatives, leading to their anti-inflammatory and anti-cancer effects.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 1H-indazole-5-carboxylate | Sigma-Aldrich [sigmaaldrich.com]
- 2. Indazole – an emerging privileged scaffold: synthesis and its biological significance - PMC [pmc.ncbi.nlm.nih.gov]

- 3. chemimpex.com [chemimpex.com]
- 4. lookchem.com [lookchem.com]
- 5. In vivo and In vitro Anti-Inflammatory Activity of Indazole and Its Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Current progress, challenges and future prospects of indazoles as protein kinase inhibitors for the treatment of cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Design, synthesis, and characterization of novel 5-ethylsulfonyl-indazole-3-carboxamides as dual VEGFR-2 and EGFR inhibitors: apoptotic antiproliferative and immunomodulatory evaluations - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular weight and formula of Ethyl 1H-indazole-5-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b066153#molecular-weight-and-formula-of-ethyl-1h-indazole-5-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com